

# Application Notes and Protocols: Triallyl Isocyanurate in the Vulcanization of Specialty Rubbers

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## Compound of Interest

Compound Name: *Triallyl isocyanurate*

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These application notes provide a comprehensive overview of the use of **Triallyl Isocyanurate** (TAIC) as a co-agent in the peroxide vulcanization of specialty rubbers, including Fluoroelastomers (FKM), Ethylene Propylene Diene Monomer (EPDM), and Silicone Rubber (VMQ). This document outlines the effects of TAIC on the vulcanization process and the final properties of the cured elastomers, provides detailed experimental protocols for evaluation, and illustrates the underlying chemical mechanisms.

## Introduction to Triallyl Isocyanurate (TAIC) in Rubber Vulcanization

**Triallyl isocyanurate** (TAIC) is a trifunctional monomer that serves as a highly effective co-agent in the peroxide-induced crosslinking of various polymers.<sup>[1]</sup> Its molecular structure, featuring a stable isocyanurate ring and three reactive allyl groups, allows it to significantly enhance the efficiency and properties of the vulcanization process.<sup>[2]</sup> When used in conjunction with peroxides, TAIC participates in the radical-mediated crosslinking reactions, leading to a higher crosslink density in the final rubber network.<sup>[1][2]</sup> This denser network structure translates into notable improvements in the mechanical and thermal properties of specialty rubbers.<sup>[3][4]</sup>

The primary benefits of incorporating TAIC in the vulcanization of specialty rubbers include:

- Accelerated Cure Rates: TAIC can shorten the vulcanization time, thereby increasing manufacturing throughput.[1]
- Enhanced Mechanical Properties: It significantly improves tensile strength, tear resistance, and abrasion resistance.[3][5]
- Improved Thermal Stability: The resulting vulcanizates exhibit superior heat resistance.[4]
- Increased Chemical Resistance: The crosslinked network provides better resistance to solvents and other chemicals.[1]
- Reduced Compression Set: This is a critical property for sealing applications, and TAIC helps in minimizing permanent deformation under compression.[6]

## Data Presentation: Effects of TAIC on Specialty Rubbers

The following tables summarize the quantitative effects of TAIC on the vulcanization characteristics and mechanical properties of various specialty rubbers.

### Ethylene Propylene Diene Monomer (EPDM)

The data below illustrates the influence of varying concentrations of TAIC on the vulcanization process and physical properties of an EPDM compound cured with peroxide.

Table 1: Influence of TAIC on Vulcanization and Physical Properties of EPDM[1][7]

Property	0 phr TAIC	1 phr TAIC	2 phr TAIC	3 phr TAIC
Cure Characteristics (MDR)				
Scorch Time, ts1 (min)	0.97	0.97	1.00	1.02
Cure Time, tc90 (min)	6.00	5.50	5.00	4.50
Mechanical Properties				
Tensile Strength (MPa)	12.5	15.0	17.5	18.5
Elongation at Break (%)	450	400	350	320
Hardness (Shore A)	65	68	71	74

phr: parts per hundred rubber

## Fluoroelastomers (FKM)

While a comprehensive public dataset showing the incremental effect of TAIC on FKM is not readily available, research indicates that TAIC is a highly effective co-agent for peroxide-cured FKM. It is used to enhance crosslink density and improve heat and chemical resistance.[3][7] Formulations for peroxide-cured FKM typically include the FKM polymer, a peroxide initiator, TAIC as a co-agent, acid acceptors, and fillers like carbon black.[8] The addition of TAIC generally leads to an increase in modulus and hardness, with a potential reduction in elongation at break, consistent with the formation of a more densely crosslinked network.

## Silicone Rubber (VMQ)

TAIC is also utilized as a co-agent in the peroxide curing of high-consistency silicone rubber (HCR). The inclusion of TAIC can significantly increase the durometer (hardness) and modulus

of the cured silicone rubber.[9]

Table 2: Effect of TAIC on the Properties of Peroxide-Cured Silicone Rubber[9]

Property	Control (No Co-agent)	With TAIC (5 phr)
Cure Characteristics (MDR)		
Scorch Time, Ts2 (min)	1.2	1.5
Cure Time, Tc90 (min)	4.5	5.0
Mechanical Properties		
Durometer Hardness (Shore A)	40	55.6
Tensile Strength (MPa)	8.0	7.5
Elongation at Break (%)	600	550
100% Modulus (MPa)	0.8	1.8

## Experimental Protocols

The following are detailed protocols for the key experiments used to evaluate the effect of TAIC on the vulcanization of specialty rubbers.

## Rubber Compounding

Objective: To prepare uncured rubber compounds with varying levels of TAIC.

Materials and Equipment:

- Specialty rubber (FKM, EPDM, or Silicone)
- Peroxide curing agent (e.g., Dicumyl peroxide - DCP)
- Triallyl isocyanurate (TAIC)**
- Other compounding ingredients (e.g., carbon black, acid acceptors, process aids)

- Two-roll mill or internal mixer (e.g., Banbury mixer)
- Analytical balance

Procedure:

- Accurately weigh all the compounding ingredients as per the formulation.
- On a two-roll mill, soften the rubber by passing it through the nip several times.
- Add the other compounding ingredients in the following order: fillers, process aids, acid acceptors. Ensure each ingredient is well dispersed before adding the next.
- Add the TAIC and peroxide last, with the mill temperature kept low to prevent premature curing (scorching).
- Continue mixing until a homogeneous compound is obtained.
- Sheet out the compound and allow it to mature for at least 24 hours at room temperature before testing.

## Cure Characteristics Analysis (ASTM D5289)

Objective: To determine the vulcanization characteristics of the rubber compounds using a Moving Die Rheometer (MDR).

Materials and Equipment:

- Uncured rubber compound
- Moving Die Rheometer (MDR)

Procedure:

- Set the MDR to the desired vulcanization temperature (e.g., 177°C for FKM, 180°C for EPDM).
- Place a sample of the uncured rubber compound (approximately 5 grams) into the die cavity.

- Start the test. The instrument will oscillate one of the dies and measure the torque required.
- The test will run for a predetermined time, typically until the torque reaches a plateau.
- From the resulting cure curve, determine the following parameters:
  - ML (Minimum Torque): An indicator of the compound's viscosity.
  - MH (Maximum Torque): An indicator of the compound's stiffness and crosslink density.
  - ts1 or ts2 (Scorch Time): The time at which vulcanization begins.
  - tc50 and tc90 (Cure Time): The time to reach 50% and 90% of the maximum torque, respectively.

## Preparation of Vulcanized Test Slabs

Objective: To prepare cured rubber sheets for physical property testing.

Materials and Equipment:

- Uncured rubber compound
- Compression molding press with heated platens
- Mold of desired dimensions (e.g., 150 x 150 x 2 mm)

Procedure:

- Preheat the compression molding press to the vulcanization temperature determined from the MDR analysis.
- Place a pre-weighed amount of the uncured rubber compound into the mold cavity.
- Place the mold in the press and apply pressure according to the equipment specifications.
- Cure the rubber for the tc90 time determined from the MDR analysis.

- After the curing cycle is complete, remove the mold from the press and carefully demold the vulcanized rubber slab.
- Allow the slab to cool to room temperature.
- For some specialty rubbers like FKM, a post-curing step in an air-circulating oven (e.g., 24 hours at 230°C) is often required to optimize properties.

## Mechanical Property Testing (ASTM D412, ASTM D2240)

Objective: To measure the key mechanical properties of the vulcanized rubber.

Materials and Equipment:

- Vulcanized rubber slab
- Dumbbell-shaped die cutter (as per ASTM D412)
- Tensile testing machine with an extensometer[7]
- Durometer (Shore A) (as per ASTM D2240)[1]

Procedure:

- Tensile Properties (ASTM D412): a. Cut at least three dumbbell-shaped test specimens from the vulcanized slab. b. Measure the thickness and width of the narrow section of each specimen. c. Mount a specimen in the grips of the tensile testing machine. d. Attach an extensometer to the specimen to accurately measure elongation. e. Start the test at a constant crosshead speed (e.g., 500 mm/min) until the specimen ruptures.[3] f. Record the force and elongation data. g. Calculate the tensile strength, elongation at break, and modulus at a specific elongation (e.g., 100%).
- Hardness (ASTM D2240): a. Place the vulcanized slab on a flat, hard surface. b. Press the durometer firmly onto the surface of the rubber. c. Read the hardness value on the scale within one second. d. Take at least five readings at different locations on the slab and calculate the average.

## Swelling Test for Crosslink Density Determination

Objective: To estimate the relative crosslink density of the vulcanized rubber.

Materials and Equipment:

- Vulcanized rubber sample
- Suitable solvent (e.g., toluene for EPDM, acetone for FKM)
- Analytical balance
- Beaker or vial

Procedure:

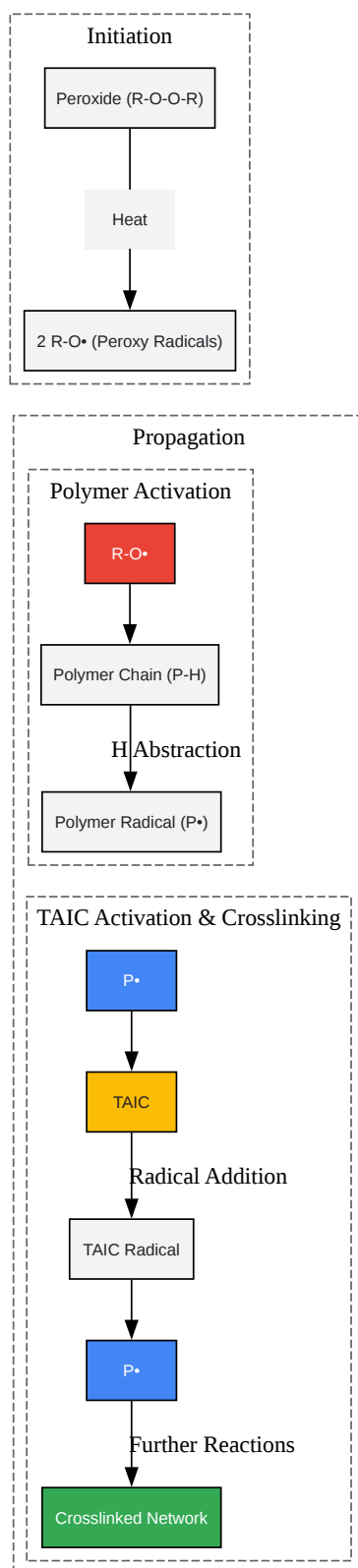
- Cut a small piece of the vulcanized rubber (approximately 0.2 g) and accurately weigh it (W1).
- Immerse the sample in the chosen solvent in a sealed container at room temperature for 72 hours to reach swelling equilibrium.
- Remove the swollen sample from the solvent, quickly blot the surface to remove excess solvent, and weigh it (W2).
- Dry the sample in an oven at a temperature below its degradation point until a constant weight is achieved (W3).
- The swelling ratio (Q) can be calculated as:  $Q = (W2 - W3) / W1$ . A lower swelling ratio indicates a higher crosslink density.

## Visualization of Mechanisms and Workflows

### Peroxide Vulcanization Mechanism with TAIC

The following diagram illustrates the radical-initiated crosslinking process of a specialty rubber in the presence of a peroxide and TAIC.



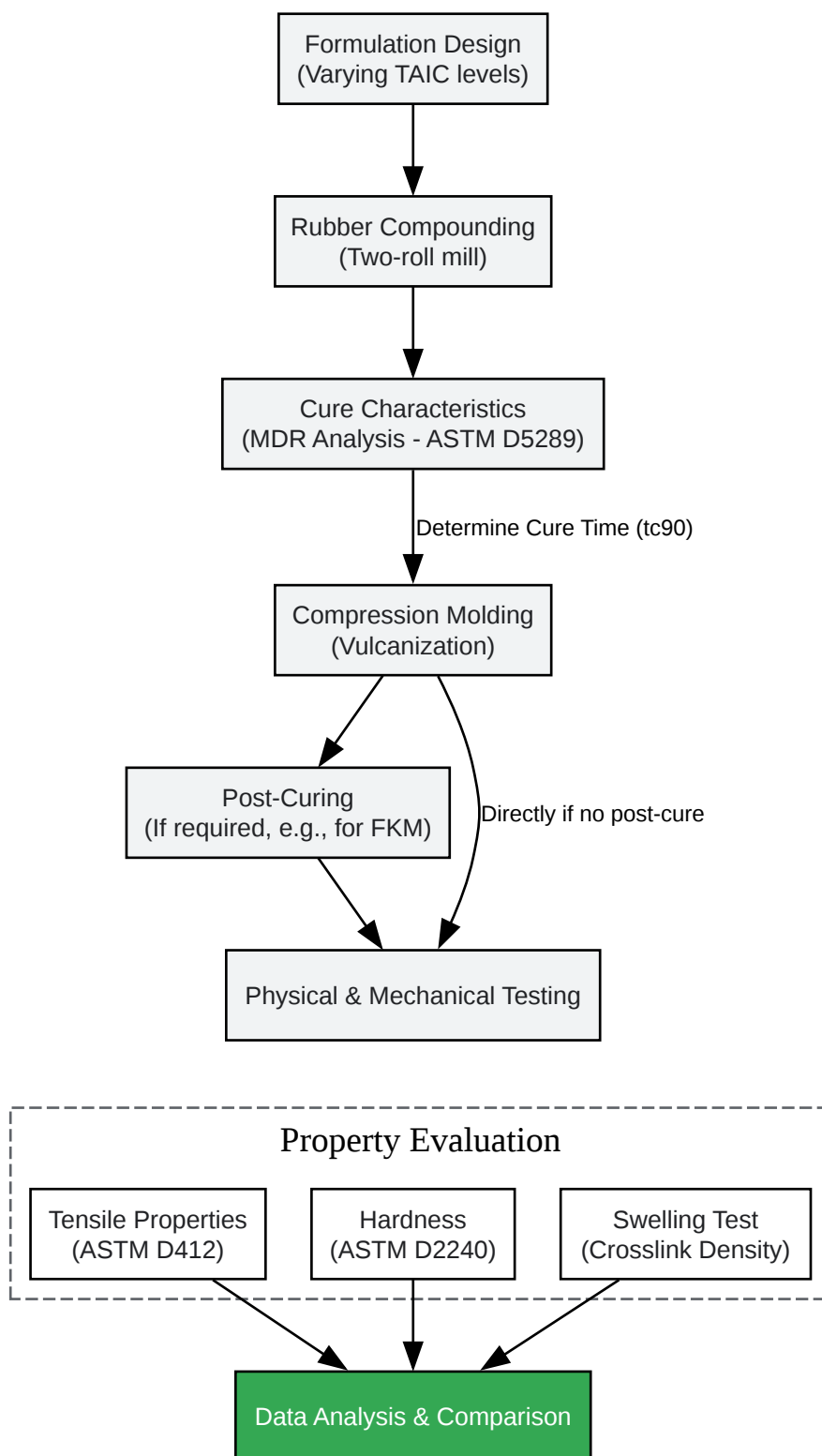


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Caption: Peroxide vulcanization mechanism with TAIC co-agent.

## Experimental Workflow for Evaluating TAIC in Specialty Rubbers

This diagram outlines the logical flow of experiments to characterize the effect of TAIC.



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Caption: Experimental workflow for TAIC evaluation.

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